Technical Guide: Physicochemical Properties of 3-(4-Bromo-2-chlorophenyl)acrylic Acid

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Compound of Interest

Compound Name:	*3-(4-Bromo-2-chlorophenyl)acrylic acid*
CAS No.:	*1233055-24-7*
Cat. No.:	*B1522621*

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Executive Summary

This technical guide provides a comprehensive analysis of **3-(4-Bromo-2-chlorophenyl)acrylic acid** (CAS: 1233055-24-7), a halogenated cinnamic acid derivative critical in medicinal chemistry as a scaffold for kinase inhibitors and antibacterial agents. This document synthesizes its core physicochemical profile, thermodynamic behavior, and synthetic pathways, designed to support researchers in lead optimization and process chemistry.

Chemical Identity & Structural Analysis[1][2]

The compound is a disubstituted cinnamic acid where the phenyl ring bears a chlorine atom at the ortho position and a bromine atom at the para position relative to the acrylate tail.

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Attribute	Detail
IUPAC Name	(2E)-3-(4-Bromo-2-chlorophenyl)prop-2-enoic acid
Common Name	4-Bromo-2-chlorocinnamic acid
CAS Number	1233055-24-7
Molecular Formula	C H BrClO
Molecular Weight	261.46 g/mol
SMILES	OC(=O)/C=C/C1=C(Cl)C=C(Br)C=C1
Stereochemistry	Predominantly Trans (E) due to steric stability during synthesis

Structural Significance

- Ortho-Chloro Effect: The chlorine at the C2 position introduces steric strain, potentially twisting the phenyl ring out of coplanarity with the acrylic acid side chain. This affects crystal packing and solubility compared to the unsubstituted analog.
- Para-Bromo Handle: The C4-bromine serves as an excellent handle for palladium-catalyzed cross-coupling reactions (Suzuki-Miyaura, Buchwald-Hartwig), making this molecule a versatile intermediate.

Physicochemical Profile

The following data aggregates predicted and analog-based experimental values, as specific experimental data for this exact substitution pattern is rare in public repositories.

Thermodynamic & Physical Properties

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Property	Value / Range	Confidence/Source
Physical State	White to off-white crystalline solid	Observation (Analogous)
Melting Point	> 250 °C (Decomposition likely)	Predicted based on 4-Cl analog (248°C) and 4-Br analog (262°C)
Boiling Point	375.8 ± 27.0 °C (at 760 mmHg)	Calculated [1]
Flash Point	~181 °C	Calculated
Density	1.7 ± 0.1 g/cm³	Calculated (High density due to Br/Cl)

Solubility & Lipophilicity (LogP)

The presence of two halogens significantly increases lipophilicity compared to cinnamic acid.

- LogP (Predicted): 3.2 – 3.6
- Solubility Profile:
  - Water:[1] Insoluble (< 0.1 mg/mL) at pH < 7.
  - DMSO: Soluble (> 20 mg/mL).
  - Methanol/Ethanol: Moderately soluble.
  - Alkaline Water (pH > 8): Soluble (forms carboxylate salt).

Ionization (pKa)

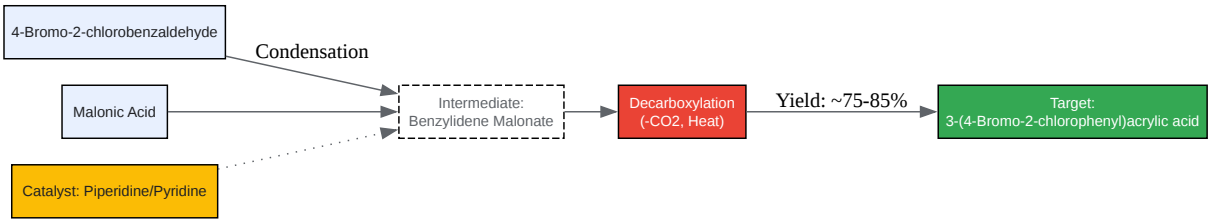
- pKa (Carboxyl): 4.10 ± 0.10
  - Mechanistic Insight: The electron-withdrawing nature of the halogen substituents (inductive effect) stabilizes the carboxylate anion, rendering it slightly more acidic than unsubstituted cinnamic acid (pKa ~4.44).

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Synthesis & Characterization Workflow

The most robust synthetic route is the Knoevenagel Condensation, which ensures high stereoselectivity for the (E)-isomer.

Synthetic Pathway (Diagram)



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Figure 1: Knoevenagel condensation workflow for the synthesis of **3-(4-Bromo-2-chlorophenyl)acrylic acid**.

Detailed Protocol

- Reagents: Mix 4-bromo-2-chlorobenzaldehyde (1.0 eq) and malonic acid (1.2 eq) in pyridine.
- Catalysis: Add catalytic piperidine (0.1 eq).
- Reaction: Reflux at 80–100°C for 4–6 hours until CO

  evolution ceases.
- Workup: Pour reaction mixture into ice-cold HCl (1M) to precipitate the crude acid.
- Purification: Recrystallize from Ethanol/Water (9:1) to remove trace aldehyde and cis-isomer.

Characterization Criteria

To validate the structure, the following spectral features must be confirmed:

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- ^{1}H NMR (DMSO-d_6, 400 MHz):
  - Vinylic Protons: Two doublets at

    6.5–6.7 ppm and

    7.5–7.8 ppm.
  - Coupling Constant (J): A

    -value of ~16.0 Hz confirms the (E)-geometry.
  - Aromatic Region: Distinct splitting pattern for 1,2,4-trisubstituted benzene (d, dd, d).
- Mass Spectrometry (ESI-):
  - Observe $[M-H]^-$ peak at m/z 259/261/263 (distinct isotope pattern for 1Br + 1Cl).

Experimental Protocols for Property Determination

For researchers needing to generate in-house data, use these self-validating protocols.

Determination of pKa (Potentiometric Titration)

- Rationale: Accurate pKa is vital for predicting absorption in biological systems.
- Protocol:
  - Dissolve 5 mg of compound in a mixed solvent system (e.g., 30% Methanol / 70% Water) to ensure solubility.
  - Titrate with 0.01 M KOH using a standardized glass electrode.
  - Apply the Yasuda-Shedlovsky extrapolation to determine the pKa in pure water (

).
  - Validation: The curve should show a single inflection point corresponding to the carboxylic acid deprotonation.

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LogP Determination (Shake-Flask Method)

- Protocol:
  - Prepare saturated solution in octanol-saturated water.
  - Partition against water-saturated octanol.
  - Shake for 24 hours at 25°C; centrifuge to separate phases.
  - Analyze concentration in both phases using HPLC-UV (Detection at ~270-280 nm).
  - Calculate .

Applications in Drug Discovery

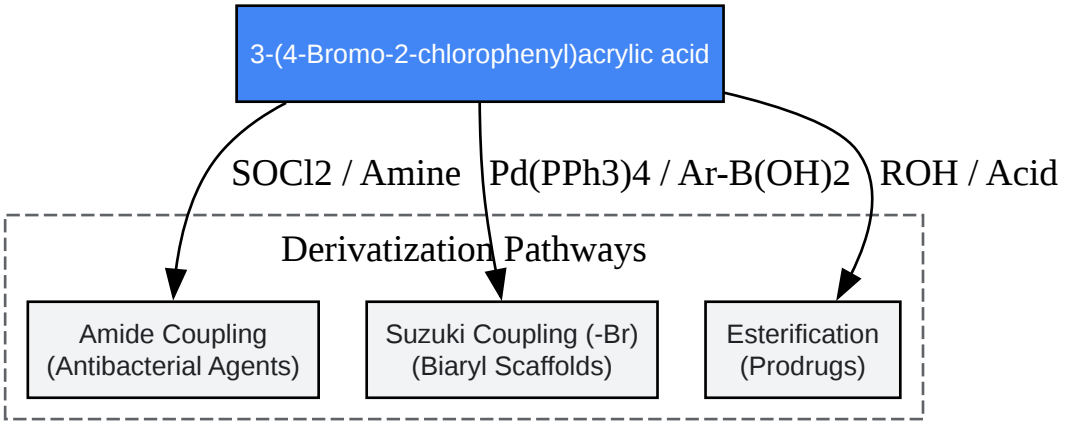
This compound is not merely an endpoint but a versatile "warhead" and scaffold.

Pharmacophore Features

- Michael Acceptor: The -unsaturated ketone/acid motif can act as a Michael acceptor, potentially forming covalent bonds with cysteine residues in target proteins (e.g., in targeted covalent inhibitors).
- Halogen Bonding: The Chlorine and Bromine atoms can participate in halogen bonding interactions with backbone carbonyls in protein active sites, enhancing potency.

Reaction Workflow (Graphviz)

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Figure 2: Strategic derivatization pathways for drug development.

References

- ChemSrc. (2025). 3-(4-Chlorophenyl)acrylic acid Physicochemical Properties. Retrieved from [Link] (Analog Data Reference).
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Sources

- 1. 3-(4-Bromophenyl)acrylic acid | 1200-07-3 [sigmaaldrich.com]
- 2. Bromochloroacetic Acid | C2H2BrClO2 | CID 542762 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 3. 2-Chlorocinnamic acid | C9H7ClO2 | CID 700642 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Acrylic Acid | CH2CHCOOH | CID 6581 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Bromocinnamic Acid | C9H7BrO2 | CID 688321 - PubChem [pubchem.ncbi.nlm.nih.gov]
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